

EPAC 5376753 solubility and stability in DMSO

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Compound of Interest

Compound Name: EPAC 5376753

Cat. No.: B15615299

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Technical Support Center: EPAC 5376753

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility and stability of the EPAC inhibitor, **EPAC 5376753**, in DMSO.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **EPAC 5376753**?

A1: The recommended solvent for **EPAC 5376753** is Dimethyl Sulfoxide (DMSO).

Q2: What is the maximum solubility of **EPAC 5376753** in DMSO?

A2: The maximum reported solubility of **EPAC 5376753** in DMSO is 3.68 mg/mL, which is equivalent to 10.02 mM.^[1] It is recommended to use sonication to aid in dissolution.^[1]

Q3: How should I prepare a stock solution of **EPAC 5376753** in DMSO?

A3: To prepare a stock solution, dissolve **EPAC 5376753** powder in DMSO to your desired concentration, not exceeding 10.02 mM. Sonication can be used to ensure the compound is fully dissolved. For example, to make a 10 mM stock solution, you would dissolve 3.67 mg of the compound in 1 mL of DMSO.

Q4: How should I store the **EPAC 5376753** stock solution in DMSO?

A4: The stock solution of **EPAC 5376753** in DMSO should be stored at -80°C for long-term stability, where it can be kept for up to one year.^[1] For short-term storage, -20°C is also acceptable.

Q5: What is the mechanism of action of **EPAC 5376753**?

A5: **EPAC 5376753** is a selective and allosteric inhibitor of Epac1.^{[2][3][4]} It functions by decreasing the conformational changes in EPAC that are necessary for its activation.^[1] It has been shown to not inhibit PKA and adenylyl cyclases.^{[2][3][4]}

Troubleshooting Guide

Issue: I am having trouble dissolving **EPAC 5376753** in DMSO.

- Solution 1: Sonication. Use a sonicator to aid in the dissolution of the compound. This is a recommended step to achieve the maximum solubility.^[1]
- Solution 2: Gentle Warming. Gently warm the solution to 37°C. However, be cautious with heating as it may affect the stability of the compound. Avoid repeated freeze-thaw cycles.
- Solution 3: Check Concentration. Ensure you are not trying to dissolve the compound at a concentration higher than its maximum solubility of 10.02 mM in DMSO.^[1]

Issue: I am observing precipitation of the compound after adding it to my aqueous cell culture medium.

- Solution 1: Lower Final Concentration. The solubility of **EPAC 5376753** in aqueous solutions is significantly lower than in DMSO. Ensure the final concentration of the compound in your experimental setup is low enough to remain in solution. It is also important to keep the final DMSO concentration in your cell culture medium low (typically below 0.5%) to avoid solvent-induced toxicity.
- Solution 2: Serial Dilutions. Prepare intermediate dilutions of your DMSO stock solution in your cell culture medium before adding it to your final experimental well. This can help to avoid localized high concentrations that may lead to precipitation.

Issue: My experimental results are inconsistent.

- **Solution 1: Fresh Stock Solution.** If you have been using a stock solution for a long time or have subjected it to multiple freeze-thaw cycles, consider preparing a fresh stock solution. While stable for up to a year at -80°C, improper storage or handling can affect its potency.^[1]
- **Solution 2: Cell Viability.** At concentrations above 50 µM, **EPAC 5376753** has been shown to significantly inhibit cell activity in Swiss 3T3 cells after 48 hours.^[2] Ensure that the concentrations used in your experiments are not causing significant cell death, which could lead to inconsistent results. Perform a cell viability assay (e.g., MTT or trypan blue exclusion) with a range of **EPAC 5376753** concentrations on your specific cell line.

Data and Protocols

Solubility and Storage Data

Parameter	Value	Source
Molecular Weight	367.21 g/mol	^[1]
Solvent	DMSO	^[1]
Maximum Solubility	3.68 mg/mL (10.02 mM)	^[1]
Powder Storage	-20°C for 3 years	^[1]
Solution Storage	-80°C for 1 year	^[1]

Experimental Protocols

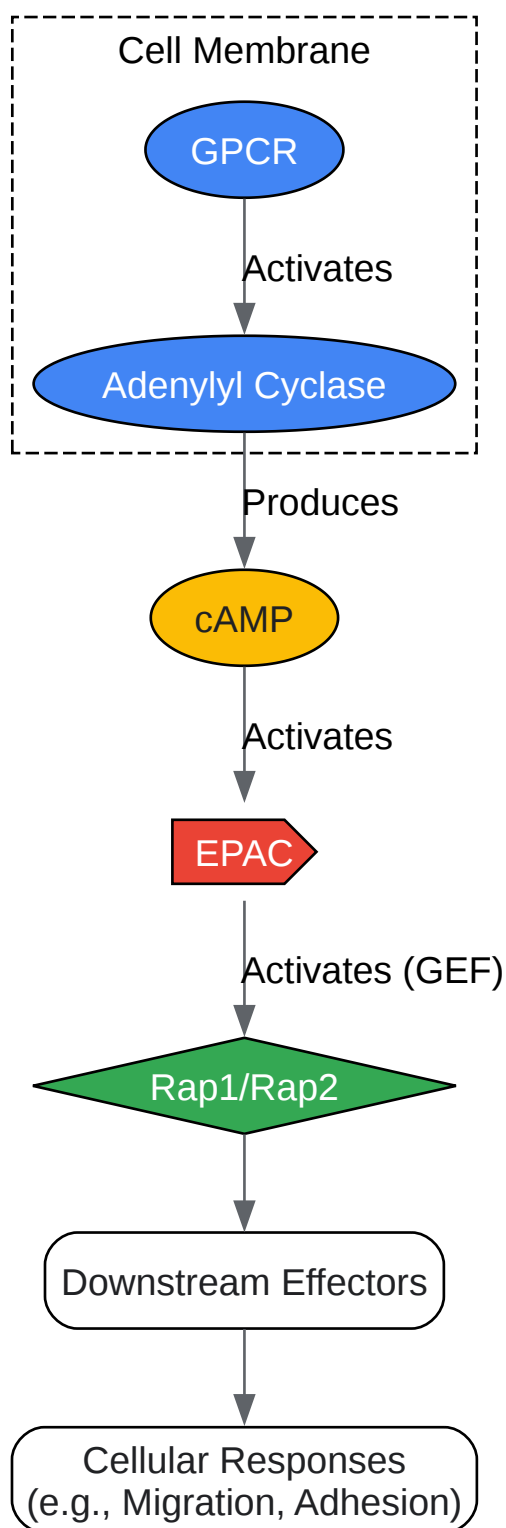
Protocol 1: Preparation of a 10 mM Stock Solution of **EPAC 5376753** in DMSO

- **Weighing:** Accurately weigh out 3.67 mg of **EPAC 5376753** powder.
- **Dissolving:** Add 1 mL of high-purity DMSO to the powder.
- **Sonication:** Place the vial in a sonicator bath and sonicate until the compound is completely dissolved.
- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C.

Visualizations

EPAC Signaling Pathway

Exchange proteins activated by cAMP (EPAC) are guanine nucleotide exchange factors for the small GTPases Rap1 and Rap2.[5][6] Upon binding of cAMP, EPAC undergoes a conformational change that allows it to activate Rap1 and Rap2, which in turn modulate various downstream cellular processes.[5]

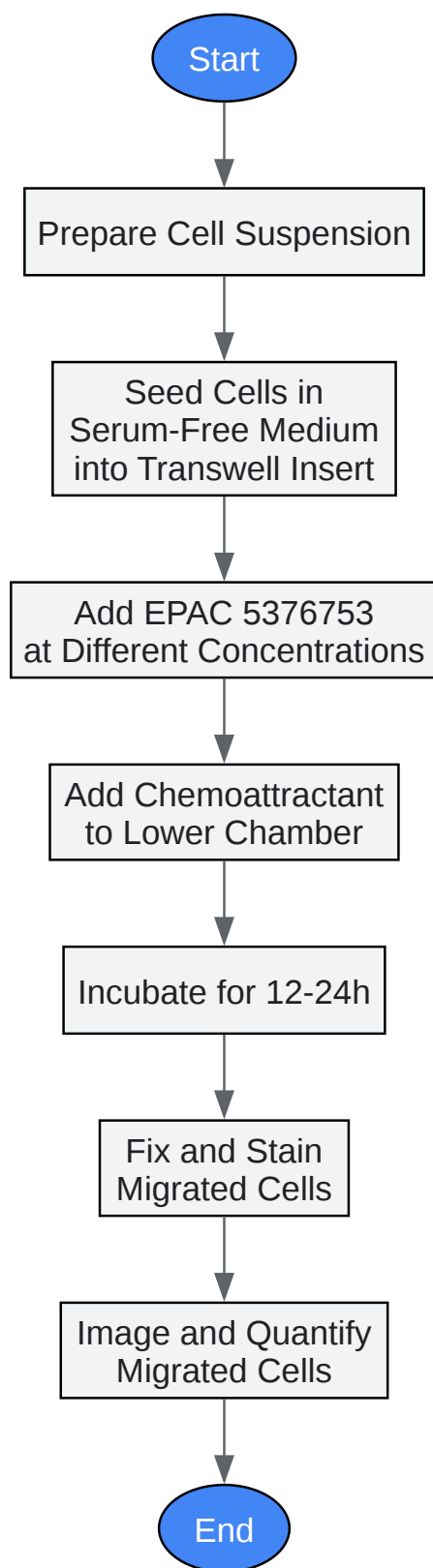


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Caption: Simplified EPAC signaling pathway.

Experimental Workflow: Cell Migration Assay

This workflow outlines the general steps for assessing the effect of **EPAC 5376753** on cell migration using a transwell assay.



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Caption: General workflow for a cell migration assay.

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References

- 1. EPAC 5376753 | cAMP | TargetMol [targetmol.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. EPAC 5376753 | Epac抑制剂 | MCE [medchemexpress.cn]
- 5. EPAC proteins transduce diverse cellular actions of cAMP - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Epac Signalling BIOLOG Life Science Institute [biolog.de]
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